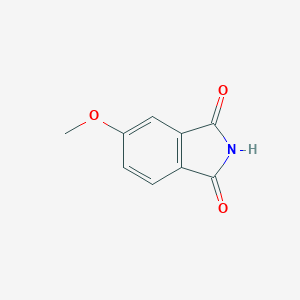

molecular formula C9H7NO3 B105389 5-Methoxyisoindoline-1,3-dione CAS No. 50727-04-3

5-Methoxyisoindoline-1,3-dione

Cat. No. B105389
CAS RN: 50727-04-3
M. Wt: 177.16 g/mol
InChI Key: BIANPEOCBJDOEM-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
In Stock
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US08530469B2

Procedure details

A stirred solution of 4-methoxyphthalimide (21.3 g, 0.12 mol) in anhydrous tetrahydrofuran (425 ml) at 0° C. was treated dropwise with a solution of borane in tetrahydrofuran (1M, 340 ml, 0.34 mol) and the resulting mixture was stirred and held at reflux for 16 hours. The mixture was cooled to 0° C., methanol (150 ml) was added dropwise followed by 5M hydrochloric acid (150 ml) and the mixture was stirred and held at reflux for 3 hours. Upon cooling to room temperature the organic solvent was removed in vacuo, the mixture was diluted with water (750 ml) and was extracted with dichloromethane (3×750 ml). The aqueous layer was basified to pH 12 or above by the addition of 5M sodium hydroxide, extracted with dichloromethane (3×750 ml) and the combined extracts were evaporated to dryness in vacuo to afford 5-methoxyisoindoline (8.34 g, 47%) as a brown oil. 1H NMR (DMSO-d6) 7.13 (1H, d), 6.84 (1H, d), 6.74 (1H, dd), 4.05 (2H, s), 4.01 (2H, s), 3.73 (3H, s). MS: [M+H]+ 150.
Name
4-methoxyphthalimide
Quantity
21.3 g
Type
reactant
Reaction Step One
Name
borane
Quantity
0 (± 1) mol
Type
reactant
Reaction Step One
Name
tetrahydrofuran
Quantity
425 mL
Type
solvent
Reaction Step One
Name
tetrahydrofuran
Quantity
340 mL
Type
solvent
Reaction Step One
Name
methanol
Quantity
150 mL
Type
reactant
Reaction Step Two
Name
hydrochloric acid
Quantity
150 mL
Type
reactant
Reaction Step Three
Name
5-methoxyisoindoline
Yield
47%

Identifiers

REACTION_CXSMILES
[CH3:1][O:2][C:3]1[CH:4]=[C:5]2[C:10](=O)[NH:9][C:7](=O)[C:6]2=[CH:12][CH:13]=1.B.CO.Cl>O1CCCC1>[CH3:1][O:2][C:3]1[CH:4]=[C:5]2[C:6](=[CH:12][CH:13]=1)[CH2:7][NH:9][CH2:10]2

Inputs

Step One
Name
4-methoxyphthalimide
Quantity
21.3 g
Type
reactant
Smiles
COC=1C=C2C(C(=O)NC2=O)=CC1
Name
borane
Quantity
0 (± 1) mol
Type
reactant
Smiles
B
Name
tetrahydrofuran
Quantity
425 mL
Type
solvent
Smiles
O1CCCC1
Name
tetrahydrofuran
Quantity
340 mL
Type
solvent
Smiles
O1CCCC1
Step Two
Name
methanol
Quantity
150 mL
Type
reactant
Smiles
CO
Step Three
Name
hydrochloric acid
Quantity
150 mL
Type
reactant
Smiles
Cl

Conditions

Temperature
Control Type
UNSPECIFIED
Setpoint
0 °C
Stirring
Type
CUSTOM
Details
the resulting mixture was stirred
Rate
UNSPECIFIED
RPM
0
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

TEMPERATURE
Type
TEMPERATURE
Details
at reflux for 16 hours
Duration
16 h
STIRRING
Type
STIRRING
Details
the mixture was stirred
TEMPERATURE
Type
TEMPERATURE
Details
at reflux for 3 hours
Duration
3 h
TEMPERATURE
Type
TEMPERATURE
Details
Upon cooling to room temperature the organic solvent
CUSTOM
Type
CUSTOM
Details
was removed in vacuo
ADDITION
Type
ADDITION
Details
the mixture was diluted with water (750 ml)
EXTRACTION
Type
EXTRACTION
Details
was extracted with dichloromethane (3×750 ml)
ADDITION
Type
ADDITION
Details
The aqueous layer was basified to pH 12 or above by the addition of 5M sodium hydroxide
EXTRACTION
Type
EXTRACTION
Details
extracted with dichloromethane (3×750 ml)
CUSTOM
Type
CUSTOM
Details
the combined extracts were evaporated to dryness in vacuo

Outcomes

Product
Name
5-methoxyisoindoline
Type
product
Smiles
COC=1C=C2CNCC2=CC1
Measurements
Type Value Analysis
AMOUNT: MASS 8.34 g
YIELD: PERCENTYIELD 47%
YIELD: CALCULATEDPERCENTYIELD 46.6%
